

Personal protective equipment for handling 2-(Trifluoroacetyl)biphenyl

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Compound of Interest

Compound Name: 2-(Trifluoroacetyl)biphenyl

Cat. No.: B1307362

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Essential Safety and Handling Guide for 2-(Trifluoroacetyl)biphenyl

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Trifluoroacetyl)biphenyl**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. Based on available data for similar compounds, **2-(Trifluoroacetyl)biphenyl** is classified as an eye irritant and may cause respiratory irritation.[1] Adherence to the following guidelines is mandatory to minimize exposure and ensure personal safety.

Chemical and Physical Properties

Property	Value
CAS Number	302912-29-4[2][3]
Molecular Formula	C ₁₄ H ₉ F ₃ O[2][3]
Molecular Weight	250.22 g/mol [3]
Appearance	Solid (presumed)
Solubility	Insoluble in water; soluble in typical organic solvents.[4]

Personal Protective Equipment (PPE)

To ensure safety when handling **2-(Trifluoroacetyl)biphenyl**, the following personal protective equipment is required:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standard. A face shield should be worn over safety glasses if there is a risk of splashing.	Protects against eye irritation and serious eye damage from splashes or dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of after contact with the chemical.	Prevents skin contact, which may cause irritation.
Body Protection	A laboratory coat must be worn and fully buttoned.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If engineering controls are not sufficient, a NIOSH/MSHA approved respirator may be necessary.	Minimizes the risk of respiratory tract irritation from dust or vapors.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and environmental protection.

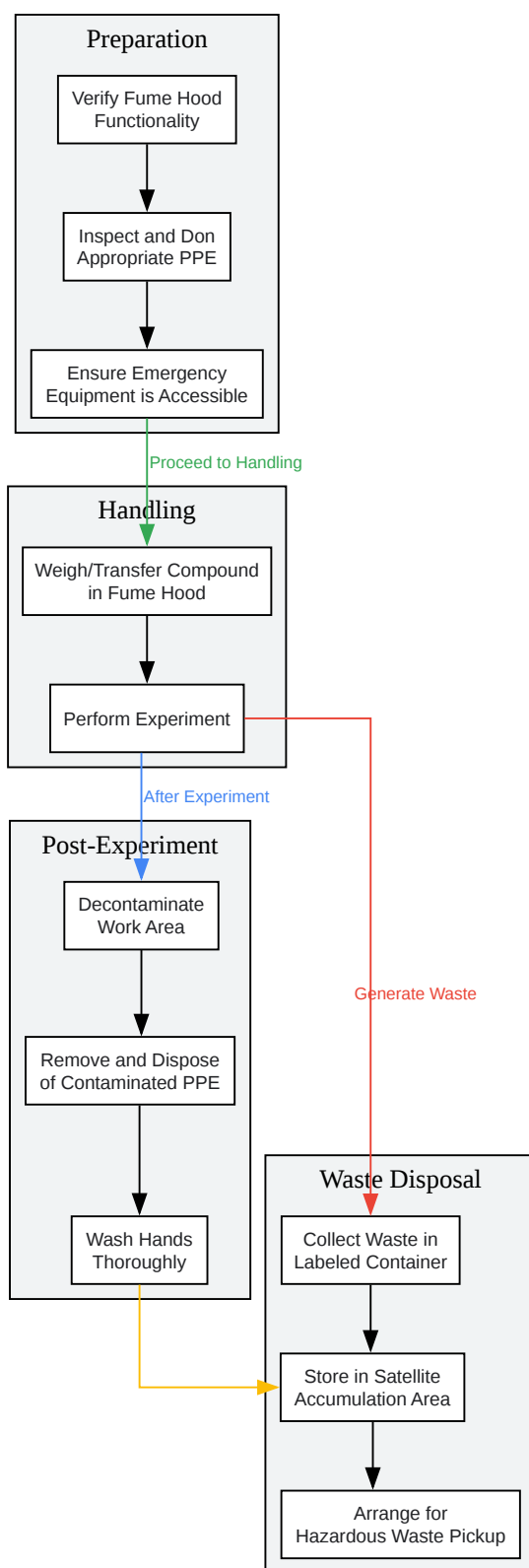
- Preparation and Engineering Controls:
 - Ensure a chemical fume hood is operational and accessible.
 - Verify that an eyewash station and safety shower are unobstructed and functional.[\[5\]](#)

- Gather all necessary PPE and inspect for integrity.
- Handling the Compound:
 - Conduct all manipulations of **2-(Trifluoroacetyl)biphenyl** within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid the formation of dust and aerosols.
 - Wash hands thoroughly after handling.[\[5\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[5\]](#)
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[5\]](#)[\[6\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)
- Spill:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE.
 - For small spills, cover with an inert absorbent material (e.g., sand, vermiculite), and sweep up into a suitable container for disposal.[\[5\]](#)
 - For large spills, contact your institution's environmental health and safety department.

As a halogenated organic compound, **2-(Trifluoroacetyl)biphenyl** waste must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all waste containing **2-(Trifluoroacetyl)biphenyl**, including contaminated consumables (e.g., gloves, absorbent pads), in a designated and clearly labeled hazardous waste container.
 - Keep halogenated organic waste separate from non-halogenated waste to facilitate proper disposal and minimize costs.[\[8\]](#)[\[9\]](#)
- Container Labeling and Storage:
 - The waste container must be labeled with "Hazardous Waste" and the full chemical name: **"2-(Trifluoroacetyl)biphenyl"**.
 - Keep the waste container securely closed when not in use and store it in a designated satellite accumulation area.
- Final Disposal:
 - Arrange for pick-up and disposal through your institution's licensed hazardous waste disposal service.
 - Do not dispose of this chemical down the drain or in regular trash.[\[8\]](#)

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-(Trifluoroacetyl)biphenyl**.

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